

Iodoethane-1,1-d2: A Comprehensive Material Safety Data Guide for Researchers

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Compound of Interest

Compound Name: Iodoethane-1,1-d2

Cat. No.: B1601439

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides critical safety information, experimental protocols, and metabolic pathway insights for **Iodoethane-1,1-d2**. This document summarizes key data from material safety data sheets (MSDS) and toxicological studies to ensure safe handling and informed use in a laboratory setting. While specific toxicological data for the deuterated form is limited, this guide incorporates extensive information from its non-deuterated analogue, iodoethane, providing a robust safety profile.

Core Safety and Physical Data

Iodoethane-1,1-d2 is a deuterated isotopologue of iodoethane. It is a colorless liquid that may turn yellow or reddish upon exposure to air and light. Due to its potential hazards, strict adherence to safety protocols is essential.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Iodoethane-1,1-d2**. Data for the non-deuterated analogue, iodoethane, is included for comparison where specific data for the deuterated compound is unavailable.

Property	Iodoethane-1,1-d2	Iodoethane (for comparison)
CAS Number	3652-82-2	75-03-6
Molecular Formula	CH ₃ CD ₂ I	C ₂ H ₅ I
Molecular Weight	157.98 g/mol	155.97 g/mol
Appearance	Colorless liquid	Colorless liquid, turns yellowish-red on exposure to light and air[1]
Boiling Point	69-73 °C (lit.)[2]	69 - 73 °C[3]
Melting Point	-108 °C (lit.)[2]	-108 °C[3]
Density	1.974 g/mL at 25 °C[2]	1.936 g/cm ³ [3]
Flash Point	72 °C (161.6 °F) - closed cup[2]	61 °C (141.8 °F)[3]
Refractive Index	n ₂₀ /D 1.509 (lit.)[2]	Not specified
Water Solubility	Not specified	0.4 g/100 mL at 20 °C[3]
log Pow	Not specified	2.0

Hazard Identification and GHS Classification

Iodoethane-1,1-d2 is classified as a hazardous substance. The following table outlines its GHS hazard classifications and associated statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[2]
Skin Irritation (Category 2)	H315: Causes skin irritation[2]
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction[2]
Serious Eye Irritation (Category 2)	H319: Causes serious eye irritation[2]
Respiratory Sensitization (Category 1)	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[2]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[2]
Germ cell mutagenicity (Category 2)	H341: Suspected of causing genetic defects[2]
Flammable liquids (Category 3)	H226: Flammable liquid and vapor

Signal Word: Danger[2]

Safe Handling and Emergency Protocols

Proper handling and storage are crucial to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Work in a well-ventilated area, preferably under a chemical fume hood.
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and open flames. Protect from light and moisture. Store at 2-8°C for long-term stability.^[2]
- **Disposal:** Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Toxicological Information and Metabolic Pathways

The toxicological properties of iodoethane are of significant concern. While specific studies on the deuterated form are not readily available, the data for iodoethane provides a strong basis for risk assessment.

Acute Toxicity

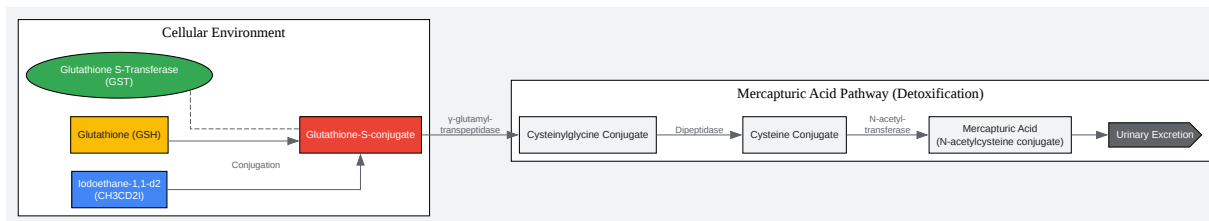
- **Oral:** The LD50 for oral administration in rats is 330 mg/kg for iodoethane.^[4]

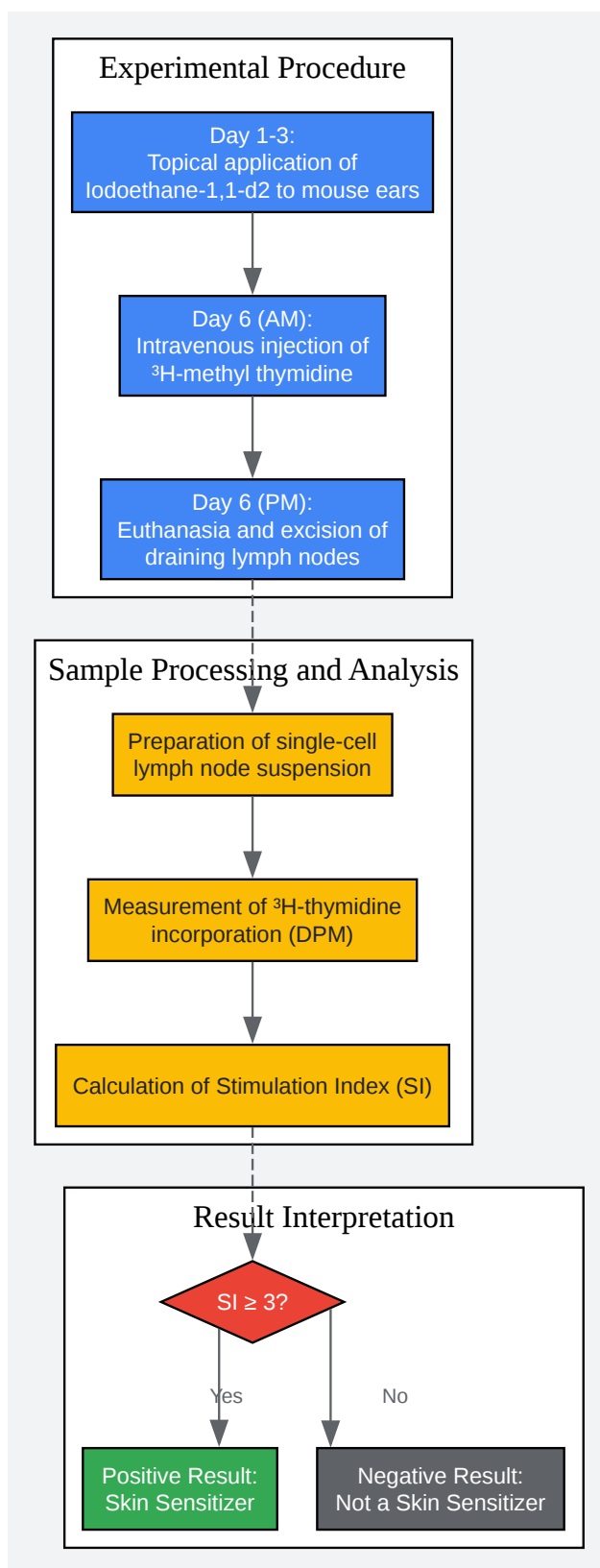
Genotoxicity

- Iodoethane is suspected of causing genetic defects.^[2] It has tested positive in the Ames test with *E. coli*.^[4]

Metabolic Pathway: Glutathione Conjugation

Iodoethane is metabolized in the body primarily through conjugation with glutathione (GSH), a critical detoxification pathway.^{[3][5]} This process, catalyzed by glutathione S-transferases (GSTs), renders the xenobiotic more water-soluble, facilitating its excretion. The resulting glutathione conjugate is further processed through the mercapturic acid pathway, ultimately being excreted in the urine as a mercapturic acid derivative.^[6]





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